

Solubility of 3-Thiopheneacrylic acid in common laboratory solvents

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Compound of Interest

Compound Name: 3-Thiopheneacrylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **3-Thiopheneacrylic acid** in a range of common laboratory solvents. The information compiled herein is intended to support research and development activities by providing essential physicochemical data and standardized methodologies for solubility determination.

Introduction to 3-Thiopheneacrylic Acid

3-Thiopheneacrylic acid is a chemical compound featuring a thiophene ring linked to an acrylic acid moiety. This structure imparts a combination of aromatic and acidic characteristics, influencing its physical and chemical properties, including its solubility profile. As a crystalline solid, understanding its solubility is crucial for a variety of applications, including reaction chemistry, formulation development, and analytical method development.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **3-Thiopheneacrylic acid** in various solvents. It is important to note that solubility can be temperature-dependent, and the data provided is based on available product information sheets.

Solvent	Chemical Class	Solubility (mg/mL)	Citation
Dimethylformamide (DMF)	Polar Aprotic	30	[1]
Dimethyl sulfoxide (DMSO)	Polar Aprotic	30	[1][2]
Ethanol	Polar Protic	30	[1]
Ethanol:PBS (pH 7.2) (1:1)	Mixed	0.5	[1]

Note: For DMSO, it has been noted that sonication may be required to achieve the stated solubility, and the use of hygroscopic DMSO can impact solubility.[2]

Qualitative Solubility Profile

In addition to the quantitative data, several sources provide qualitative descriptions of the solubility of **3-Thiopheneacrylic acid**. This information is valuable for selecting appropriate solvents for various experimental procedures.

Solvent	Chemical Class	Qualitative Solubility	Citation
Chloroform	Chlorinated	Soluble	[3][4]
Methanol	Polar Protic	Soluble	[3][4]
Dichloromethane	Chlorinated	Likely Soluble	
Water	Polar Protic	Insoluble to Sparingly Soluble	
Aqueous Base (e.g., 5% NaOH)	Aqueous	Soluble (due to salt formation)	
Non-polar solvents (e.g., Hexane)	Non-polar	Insoluble	

Note: The solubility in dichloromethane is inferred from the solubility of a similar compound, 3-(5-Nitro-2-thiophene)acrylic Acid.[5] The solubility in aqueous base and non-polar solvents is based on the chemical structure and general principles of solubility.

Experimental Protocol for Solubility Determination

To facilitate further research and provide a standardized method for determining the solubility of **3-Thiopheneacrylic acid** in other solvents, the following experimental protocol, based on the equilibrium solubility method, is provided.

Objective: To determine the equilibrium solubility of **3-Thiopheneacrylic acid** in a given solvent at a specified temperature.

Materials:

- **3-Thiopheneacrylic acid** (crystalline solid)
- Solvent of interest (analytical grade)
- Scintillation vials or glass test tubes with screw caps
- Orbital shaker or rotator with temperature control
- Analytical balance
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (or other suitable analytical instrumentation such as a UV-Vis spectrophotometer)
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **3-Thiopheneacrylic acid** to a pre-weighed vial. The amount should be sufficient to ensure that undissolved solid remains after equilibrium is reached.

- Record the exact weight of the added solid.
- Add a known volume of the solvent of interest to the vial.
- Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in an orbital shaker or rotator set to a constant temperature (e.g., 25 °C).
 - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure the solution is saturated. The equilibration time should be determined empirically.
- Sample Collection and Preparation:
 - After equilibration, allow the vial to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Immediately filter the supernatant through a syringe filter to remove any undissolved solid particles. This step is critical to prevent overestimation of the solubility.
- Analysis:
 - Dilute the filtered solution with a known volume of a suitable solvent to bring the concentration within the linear range of the analytical instrument.
 - Analyze the diluted solution using a pre-validated analytical method (e.g., HPLC) to determine the concentration of **3-Thiopheneacrylic acid**.
 - Prepare a calibration curve using standard solutions of **3-Thiopheneacrylic acid** of known concentrations.
- Calculation:
 - From the calibration curve, determine the concentration of **3-Thiopheneacrylic acid** in the diluted sample.

- Calculate the original concentration in the saturated solution, accounting for the dilution factor.
- Express the solubility in appropriate units (e.g., mg/mL or mol/L).

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **3-Thiopheneacrylic acid**.



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